

An In-depth Technical Guide on Botryococcene

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Compound of Interest

Compound Name: *Botryococcene*
Cat. No.: B12783581

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This guide provides an overview of the molecular properties of **botryococcene**, a group of triterpenoid hydrocarbons produced by the green microalga *Botryococcus braunii*.^[1] These compounds are of significant interest to researchers in biofuel development and geochemistry due to their role in the formation of petroleum and their potential as a renewable energy source.^[1]

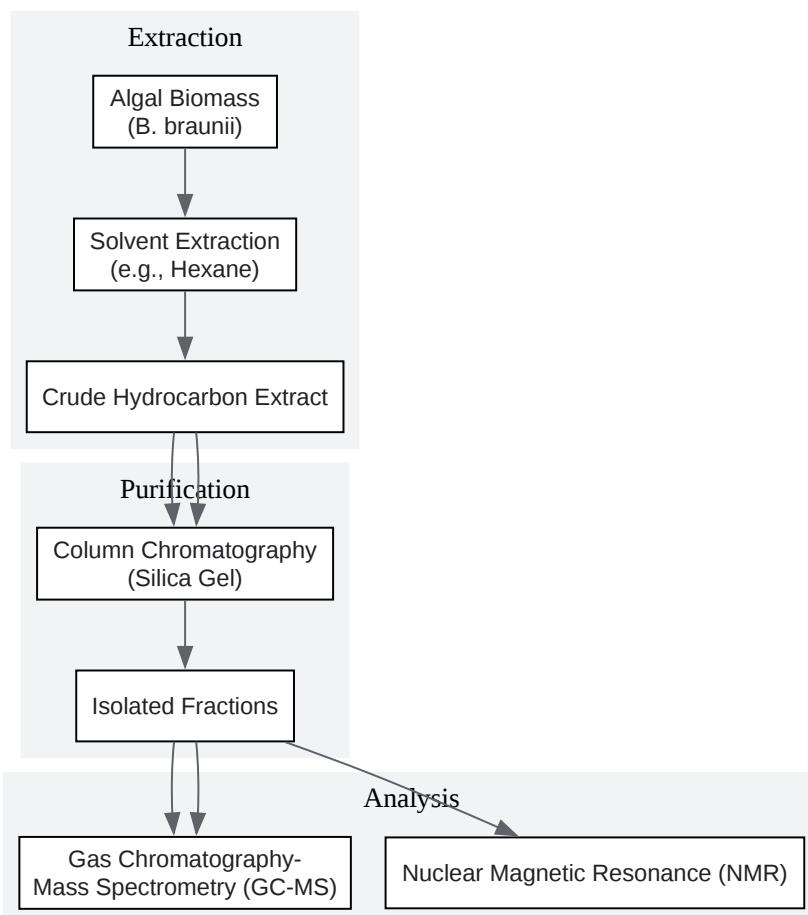
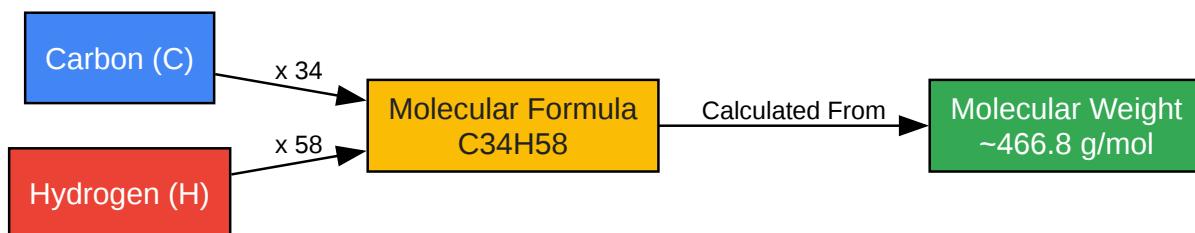
Botryococcenes are characterized by their highly branched, acyclic structures.^[2] While a variety of **botryococcenes** exist, the C34 variant is often the most abundant.^[1] The general molecular formula for this class of compounds is C_nH_{2n-10} .^{[1][3]}

Molecular Formula and Weight

The molecular characteristics of the most common **botryococcenes** are summarized in the table below. This data is essential for mass spectrometry analysis, reaction stoichiometry, and biofuel property predictions.

Compound Name	Molecular Formula	Molecular Weight (g/mol)
C30 Botryococcene	C ₃₀ H ₅₀	410.7 ^[4]
C33 Botryococcene	C ₃₃ H ₅₆	452.8 ^[5]
C34 Botryococcene	C ₃₄ H ₅₈	466.8 ^{[6][7]}

Below is a diagram illustrating the relationship between the elemental composition and the resulting molecular properties of C34 **Botryococcene**.



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